

disilylsilane spectroscopic characterization data

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Compound Focus: Disilylsilane

CAS No.: 7783-26-8

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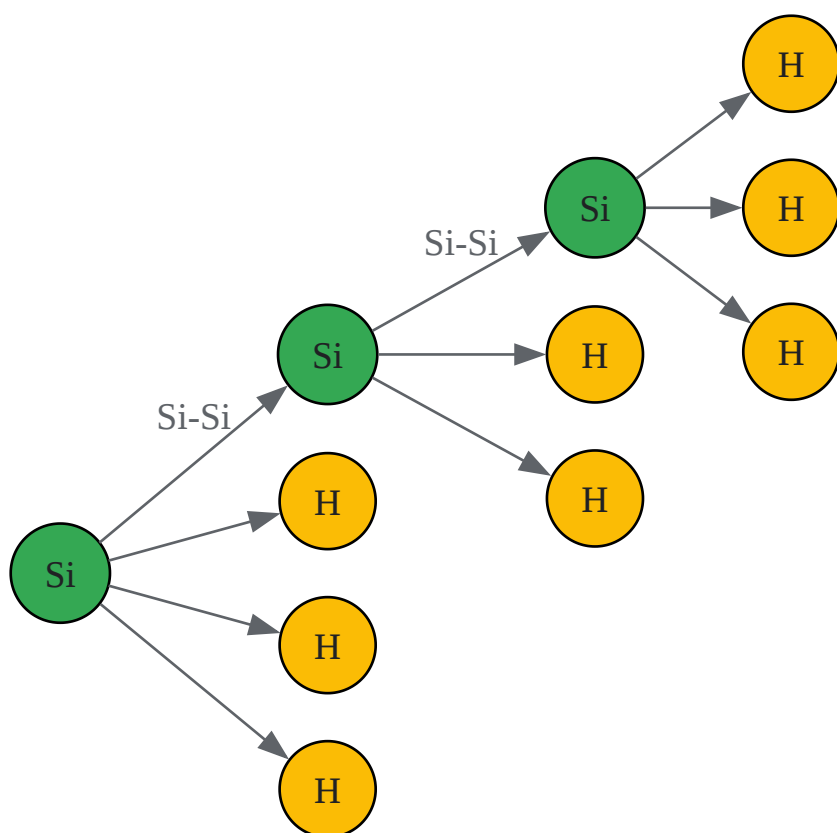
Disilylsilane Spectroscopic Data

The spectroscopic data for **disilylsilane** (H_8Si_3) is summarized in the table below.

Spectroscopic Method	Chemical Shift / Wavenumber / Wavelength	Assignment / Interpretation
^1H NMR [1]	3.5 - 4.5 ppm (singlet)	Terminal SiH_3 groups (6H)
	3.8 - 4.2 ppm	Central SiH_2 group (2H)
^{29}Si NMR [1]	-40 to -60 ppm	Terminal silicon atoms (SiH_3)
	-45 to -55 ppm	Central silicon atom (SiH_2)
IR Spectroscopy [1]	2150 - 2200 cm^{-1}	Si-H stretching vibrations
	940 - 960 cm^{-1}	Si-H deformation modes
	420 - 450 cm^{-1}	Si-Si stretching vibrations
Raman Spectroscopy [1]	420 - 450 cm^{-1}	Si-Si stretching vibrations

Spectroscopic Method	Chemical Shift / Wavenumber / Wavelength	Assignment / Interpretation
	2150 - 2170 cm^{-1}	Symmetric Si-H stretching

The molecular structure of **disilylsilane** is a chain of three silicon atoms with hydrogen atoms completing the tetrahedral geometry [2] [1].



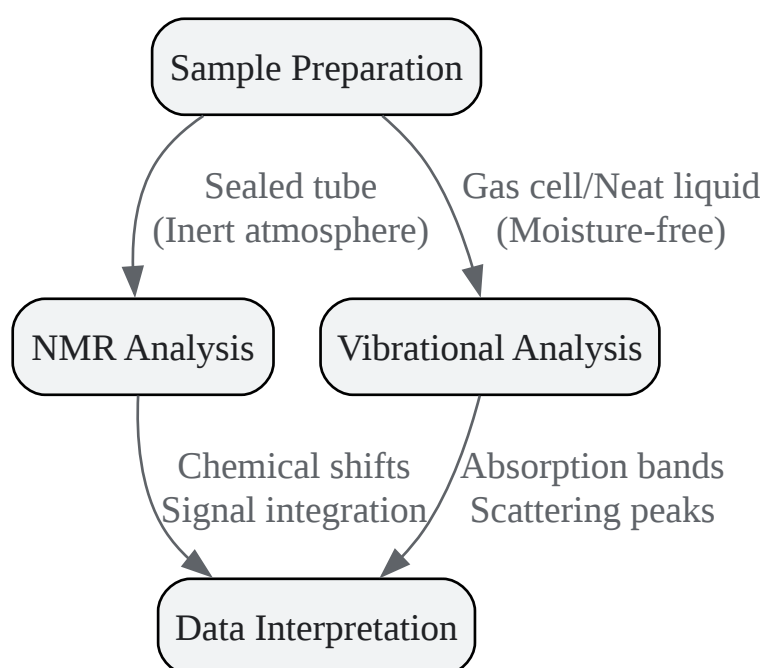
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Molecular structure of **disilylsilane** ($\text{H}_3\text{SiSi}_2\text{H}_3$) with a linear silicon backbone [1].

General Guidance for Experimental Protocols

Since detailed methodologies for the cited data were not located, here is a general framework for acquiring such data.

- **Sample Preparation:** For NMR and IR spectroscopy, **disilylsilane** would typically be handled as a gas or neat liquid in a sealed, moisture-free cell due to its air sensitivity and volatility [1].
- **NMR Spectroscopy:** ^1H NMR spectra are acquired on a standard high-field NMR spectrometer. Chemical shifts are referenced to tetramethylsilane (TMS) at 0 ppm [1]. For ^{29}Si NMR, longer relaxation times and the low natural abundance (4.7%) often require techniques like proton decoupling to enhance signal quality [1].
- **Vibrational Spectroscopy (IR & Raman):** IR spectra are recorded using a Fourier-transform infrared (FTIR) spectrometer. The sample is analyzed as a gas or within an inert atmosphere cell [1]. Raman spectroscopy is performed by irradiating the sample with a laser and analyzing the scattered light. It is particularly effective for detecting Si-Si bonds [1].



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General workflow for spectroscopic characterization of volatile, air-sensitive compounds.

Research Data Gaps and Alternatives

The search results confirm that **disilylsilane** itself is not a compound involved in cell signaling [1]. The extensive information on signaling pathways found is related to entirely different biological and chemical contexts [3] [4] [5]. This is likely a key reason why the specific data you requested was not located.

For the most current and detailed data, I suggest you:

- **Consult Specialized Databases:** Search directly in scientific databases like SciFinder Navigator or Reaxys using the CAS Number 7783-26-8.
- **Review Foundational Literature:** Look for older primary research papers on polysilane chemistry, as the fundamental characterization of **disilylsilane** may have been established decades ago.

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References

1. Buy Disilylsilane | 7783-26-8 [smolecule.com]
2. Find chemicals by name or formulas. [charchem.org]
3. Bonding and structure of disilenes and related unsaturated group-14 element compounds - PMC [ncbi.nlm.nih.gov]
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